

Technical Support Center: Enhancing the Aqueous Solubility of Lenalidomide

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Compound of Interest

Compound Name: **Lenalidomide**

Cat. No.: **B1683929**

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Welcome to the technical support center for improving the aqueous solubility of **lenalidomide** in research applications. This resource provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges associated with the poor aqueous solubility of this compound.

Frequently Asked Questions (FAQs)

Q1: What is the intrinsic aqueous solubility of **lenalidomide**?

Lenalidomide is sparingly soluble in aqueous buffers.^[1] Its solubility is reported to be low, particularly in less acidic buffers, ranging from approximately 0.4 to 0.5 mg/mL.^[2] Some sources state the solubility in water is less than 1.5 mg/mL.^[3]

Q2: How does pH affect the solubility of **lenalidomide**?

The solubility of **lenalidomide** is highly dependent on pH. It is significantly more soluble in acidic conditions. For instance, its solubility is greatest in 0.1N HCl buffer, reaching up to 18 mg/mL.^{[3][4]} In contrast, at a more neutral pH of 6.8, the apparent solubility is much lower.^{[5][6]}

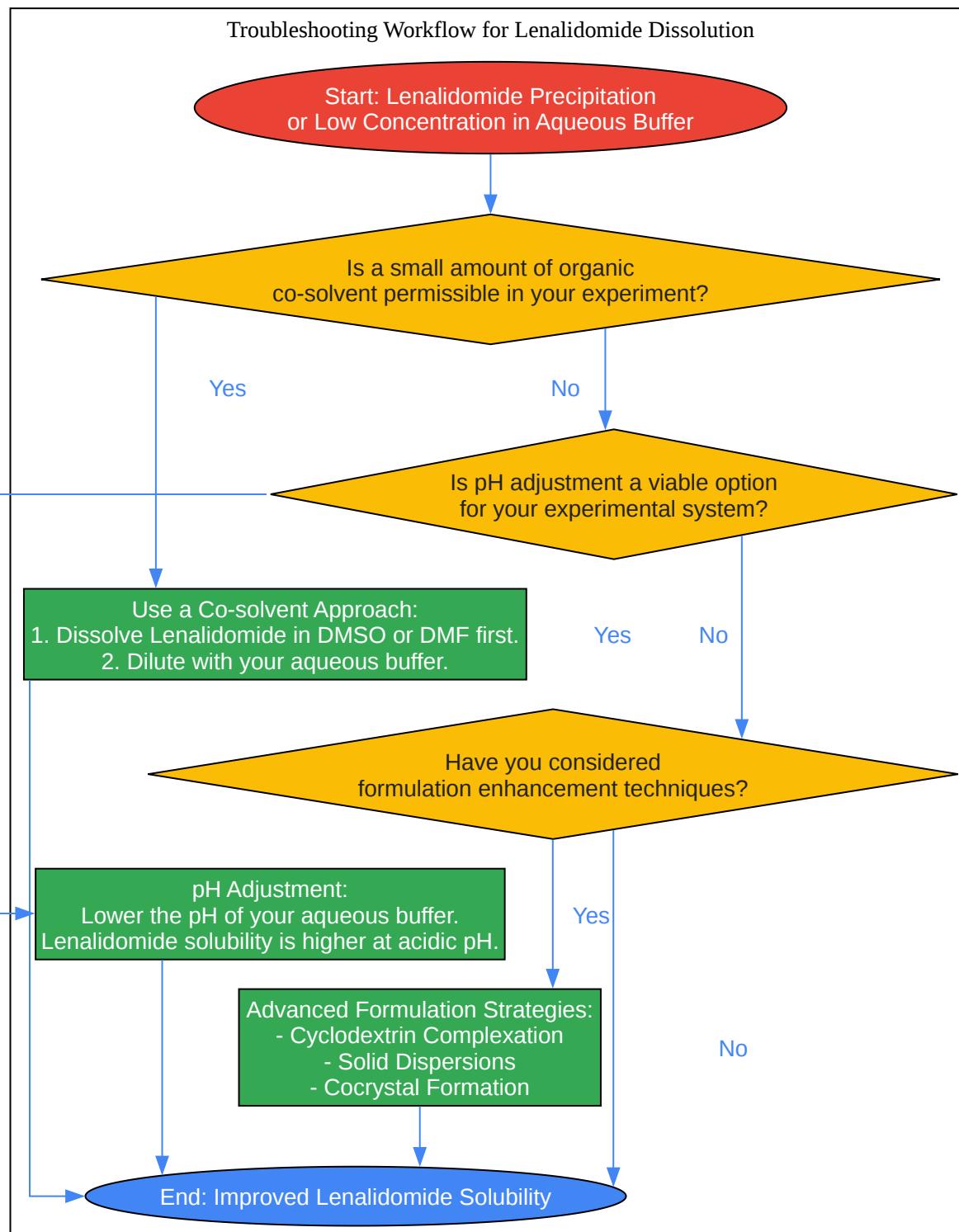
Q3: What are the common organic solvents for dissolving **lenalidomide**?

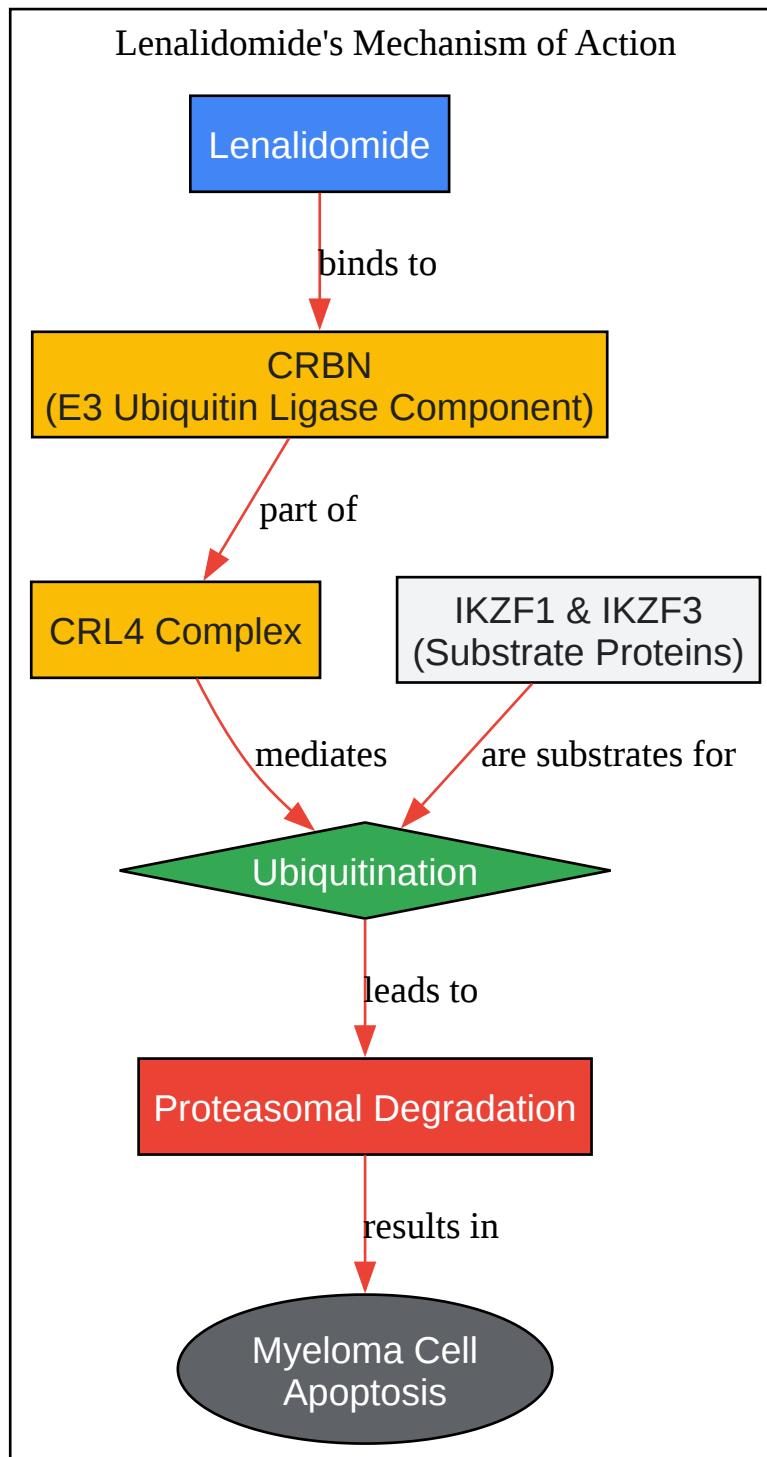
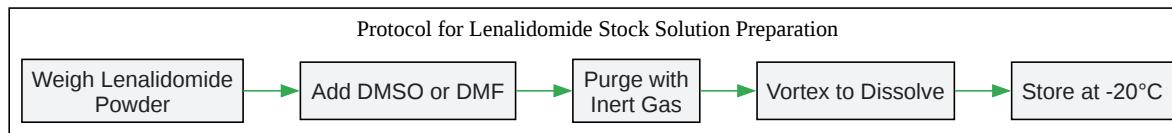
Lenalidomide is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF), with a solubility of approximately 16 mg/mL.^[1] It is also soluble in other organic solvents like N,N-dimethylacetamide (DMA).^[7]

Troubleshooting Guide

Issue: Difficulty Dissolving Lenalidomide in Aqueous Buffers for In Vitro Assays

If you are encountering problems with **lenalidomide** solubility in your aqueous experimental buffers, consider the following troubleshooting steps.





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